

IND 1316: A Technical Guide to its Synthesis and Chemical Profile

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Compound of Interest

Compound Name: IND 1316
Cat. No.: B14764663

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Introduction

IND 1316 is an indole-based small molecule that has garnered significant interest within the scientific community for its potential neuroprotective effects. Identified as an activator of AMP-activated protein kinase (AMPK), **IND 1316** is being investigated for its therapeutic promise in neurodegenerative disorders, particularly Huntington's disease. This technical guide provides a comprehensive overview of the chemical structure and synthesis of **IND 1316**, intended to serve as a valuable resource for researchers and professionals in the field of drug discovery and development.

Chemical Structure and Properties

IND 1316 is chemically known as 3-[3-(phenylmethoxy)phenyl]-1H-indole-2-carboxylic acid. Its structure is characterized by a central indole-2-carboxylic acid scaffold, with a benzyloxy-substituted phenyl group at the 3-position of the indole ring.

Identifier	Value
IUPAC Name	3-[3-(phenylmethoxy)phenyl]-1H-indole-2-carboxylic acid
CAS Number	1888473-12-8[1]
Molecular Formula	C22H17NO3[1]
Molecular Weight	343.38 g/mol [1]

Synthesis of IND 1316

The synthesis of **IND 1316** is a multi-step process that begins with the iodination of 1H-indole-2-carboxylic acid. The subsequent steps involve a Suzuki coupling reaction to introduce the substituted phenyl ring, followed by benzylation of the hydroxyl group.

Experimental Protocols

Step 1: Synthesis of 3-iodo-1H-indole-2-carboxylic acid (Compound 2)

To a solution of 1H-indole-2-carboxylic acid (1.0 eq) in a suitable solvent, N-iodosuccinimide (NIS) (1.1 eq) is added portionwise at room temperature. The reaction mixture is stirred for a specified period until the starting material is consumed, as monitored by thin-layer chromatography (TLC). Upon completion, the reaction is quenched, and the crude product is purified by crystallization or column chromatography to yield 3-iodo-1H-indole-2-carboxylic acid.

Step 2: Synthesis of 3-(3-hydroxyphenyl)-1H-indole-2-carboxylic acid (Compound 3)

A mixture of 3-iodo-1H-indole-2-carboxylic acid (1.0 eq), (3-hydroxyphenyl)boronic acid (1.2 eq), a palladium catalyst such as Pd(PPh₃)₄ (0.05 eq), and a base like sodium carbonate (2.0 eq) is prepared in a mixture of solvents (e.g., toluene, ethanol, and water). The reaction mixture is heated under an inert atmosphere for several hours. After completion, the mixture is cooled, acidified, and the product is extracted. Purification by column chromatography affords 3-(3-hydroxyphenyl)-1H-indole-2-carboxylic acid.

Step 3: Synthesis of 3-[3-(phenylmethoxy)phenyl]-1H-indole-2-carboxylic acid (**IND 1316**)

To a solution of 3-(3-hydroxyphenyl)-1H-indole-2-carboxylic acid (1.0 eq) and a base such as potassium carbonate (2.0 eq) in a polar aprotic solvent like dimethylformamide (DMF), benzyl bromide (1.2 eq) is added dropwise. The reaction mixture is stirred at room temperature until the starting material is fully consumed. The product is then isolated by pouring the reaction mixture into water and collecting the precipitate, which is further purified by recrystallization to give the final product, **IND 1316**.

Quantitative Data

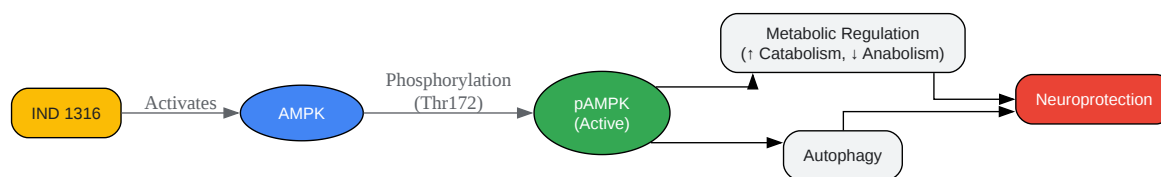
The following table summarizes key quantitative data related to the synthesis and biological activity of **IND 1316**.

Parameter	Value	Reference
Predicted Aqueous Solubility (QPlogS)	-5.787 to -8.139	[2]
% Human Oral Absorption	85.952	[2]
Blood-Brain Barrier Permeability (QPlogBB)	-1.088 to -0.766	[2]
AMPK Activation	Induces phosphorylation of AMPK at Thr172 at 50 μ M	[2]
In vitro interaction with AMPK complex (α 1/ β 1/ γ 1)	Weak interaction observed via Surface Plasmon Resonance (SPR)	[2]

Mechanism of Action: AMPK Signaling Pathway

IND 1316 exerts its neuroprotective effects through the activation of the AMP-activated protein kinase (AMPK) signaling pathway.[2] AMPK is a crucial cellular energy sensor that, when activated, shifts cellular metabolism from anabolic to catabolic processes to restore energy balance. The activation of AMPK has been shown to be a neuroprotective factor in several neurodegenerative diseases.[2]

Below is a diagram illustrating the proposed signaling pathway involving **IND 1316**.



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Caption: Proposed signaling pathway of **IND 1316**-mediated AMPK activation and downstream neuroprotective effects.

Conclusion

This technical guide provides a detailed overview of the synthesis and chemical structure of **IND 1316**, a promising neuroprotective agent. The provided experimental protocols, quantitative data, and the signaling pathway diagram offer a solid foundation for researchers and drug development professionals working on or interested in this class of compounds. Further investigation into the precise molecular interactions and optimization of its properties will be crucial for its potential translation into a therapeutic agent.

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References

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- 2. rsc.org [rsc.org]

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